

# rubidium cyanide molecular formula and IUPAC name

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## Compound of Interest

Compound Name: *Rubidium cyanide*

Cat. No.: *B107606*

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An In-depth Technical Guide to **Rubidium Cyanide**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Rubidium cyanide** (RbCN) is an inorganic salt of rubidium and the cyanide anion. It is a white, crystalline solid that is highly soluble in water and has chemical properties analogous to other alkali metal cyanides, such as potassium and sodium cyanide.[1][2][3] Due to the presence of the cyanide ion, it is classified as an extremely toxic compound.[2] This document provides a comprehensive overview of **rubidium cyanide**, including its chemical and physical properties, synthesis, structural information, and safety protocols. The compound is primarily utilized in specialized research contexts rather than large-scale industrial applications.[1]

## Chemical Identity

- Molecular Formula: RbCN[2][4]
- IUPAC Name: **Rubidium cyanide**[2][4]

## Physical and Chemical Properties

The properties of **rubidium cyanide** are summarized in the tables below. These properties are crucial for its handling, application in synthesis, and for understanding its behavior under various conditions.

**Table 1: General and Physical Properties**

Property	Value	Reference(s)
Molecular Weight	111.485 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Appearance	White cubic crystals; white solid	<a href="#">[6]</a>
Odor	Reminiscent of bitter almonds	<a href="#">[2]</a>
Density	2.3 g/cm <sup>3</sup> (at 20°C)	<a href="#">[6]</a>
Melting Point	547 °C	<a href="#">[6]</a>
Solubility in Water	Soluble	<a href="#">[6]</a>
Solubility in Ethanol	Insoluble	<a href="#">[6]</a>
Solubility in Diethyl Ether	Insoluble	<a href="#">[6]</a>

**Table 2: Structural and Thermodynamic Properties**

Property	Value	Reference(s)
Crystal Structure (RT)	Cubic (NaCl-type), Space Group: Fm3m	<a href="#">[1]</a> <a href="#">[5]</a>
Crystal Structure (<132 K)	Monoclinic, Space Group: Cc	<a href="#">[3]</a> <a href="#">[5]</a>
Phase Transition Temp.	~132.3 K (-140.85 °C)	<a href="#">[1]</a>
Transition Enthalpy	1280 J/mol	<a href="#">[1]</a>
Transition Entropy	10.2 J/(K·mol)	<a href="#">[1]</a>

**Table 3: Safety and Toxicity Data**

Property	Value	Reference(s)
Main Hazards	Extremely toxic	[2]
LD <sub>50</sub> (median dose)	5–10 mg/kg (mammals)	[2]
Reactivity	Reacts with acids to release highly toxic hydrogen cyanide (HCN) gas.	[7]

## Experimental Protocols

### Synthesis of Rubidium Cyanide

The most common method for synthesizing **rubidium cyanide** is through the neutralization reaction between rubidium hydroxide (RbOH) and hydrogen cyanide (HCN).[2] This reaction is typically performed in an anhydrous non-aqueous solvent to precipitate the product.

Reaction:  $\text{HCN} + \text{RbOH} \rightarrow \text{RbCN} + \text{H}_2\text{O}$ [2]

Detailed Methodology:

- Materials and Reagents:
  - Rubidium hydroxide (RbOH)
  - Anhydrous hydrogen cyanide (HCN)
  - Anhydrous solvent (e.g., ethanol or diethyl ether)[5]
  - Inert gas (e.g., argon or nitrogen)
  - Schlenk line or glove box for inert atmosphere handling
  - Standard glassware for synthesis (e.g., round-bottom flask, condenser, dropping funnel)
- Procedure:

- Preparation: All glassware must be thoroughly dried to prevent unwanted hydrolysis. The reaction should be set up under an inert atmosphere (argon or nitrogen) to prevent reactions with atmospheric components.[\[5\]](#)
- Dissolution: Dissolve a known quantity of rubidium hydroxide in a minimal amount of anhydrous ethanol. Gentle warming may be required to facilitate dissolution.
- Reaction: Cool the rubidium hydroxide solution in an ice bath. Slowly add a stoichiometric equivalent of anhydrous hydrogen cyanide to the cooled solution with continuous stirring. It is critical to maintain the reaction temperature below 25°C to prevent the polymerization of hydrogen cyanide.[\[5\]](#)
- Precipitation: As the reaction proceeds, **rubidium cyanide** will precipitate out of the solution due to its insolubility in the organic solvent.[\[5\]](#)
- Isolation: After the addition is complete, allow the mixture to stir for an additional period to ensure the reaction goes to completion. The solid product is then isolated by filtration under an inert atmosphere.
- Purification: The crude **rubidium cyanide** can be purified by recrystallization. The specific solvent system for recrystallization may need to be empirically determined, but the process generally involves dissolving the solid in a minimum amount of a suitable hot solvent and allowing it to cool slowly to form crystals.[\[1\]](#)
- Drying and Storage: The purified crystals are dried under a vacuum to remove any residual solvent. The final product must be stored in a tightly sealed container under an inert, dry atmosphere, away from acids and moisture.[\[8\]](#)

## Characterization Techniques

- X-Ray Diffraction (XRD): Used to confirm the crystal structure and purity of the synthesized RbCN. At room temperature, the pattern should correspond to a face-centered cubic lattice.[\[5\]](#)
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the characteristic stretching vibration of the cyanide ion ( $\text{C}\equiv\text{N}$ ).[\[5\]](#)

- Inductively Coupled Plasma Mass Spectrometry (ICP-MS): To quantify trace metallic impurities, such as other alkali metals.[5]

## Visualized Workflows and Pathways

### Diagram 1: Synthesis and Purification Workflow

Caption: Workflow for the synthesis and purification of **Rubidium Cyanide**.

### Diagram 2: Safe Handling and Emergency Protocol

Caption: Logical workflow for the safe handling of and emergency response to **Rubidium Cyanide**.

## Conclusion

**Rubidium cyanide** is a highly toxic, yet scientifically significant, inorganic compound. Its primary importance lies in its use as a model system for studying complex phenomena in crystalline solids, such as phase transitions and orientational disorder.[5] The synthesis, while straightforward in principle, requires stringent safety measures and controlled conditions due to the extreme toxicity of both the cyanide precursor and the final product. The data and protocols outlined in this guide are intended to provide researchers with a foundational understanding for the safe handling and application of **rubidium cyanide** in a laboratory setting.

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